

# Technical Guide: Safety and Handling of 5-Bromobenzo[b]thiophene-3-carbaldehyde

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## Compound of Interest

**Compound Name:** 5-Bromobenzo[b]thiophene-3-carbaldehyde

**Cat. No.:** B109403

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This document provides a comprehensive overview of the safety protocols, handling procedures, and essential chemical data for **5-Bromobenzo[b]thiophene-3-carbaldehyde** (CAS No: 16296-72-3). The information is intended to support its safe use in research and development environments.

## Chemical Identification and Physical Properties

**5-Bromobenzo[b]thiophene-3-carbaldehyde** is a heterocyclic compound utilized as a building block in organic synthesis. Its unique structure makes it a valuable intermediate in the development of pharmaceuticals and other functional materials.

Identifier	Value
IUPAC Name	5-bromo-1-benzothiophene-3-carbaldehyde <a href="#">[1]</a>
Synonyms	5-bromo-benzothiophene-3-carboxaldehyde <a href="#">[2]</a> , 5-Bromobenzo[b]thiophene-3-carboxaldehyde <a href="#">[3]</a>
CAS Number	16296-72-3 <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>5</sub> BrOS <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	241.11 g/mol <a href="#">[1]</a> (or 241.10 g/mol <a href="#">[3]</a> )
MDL Number	MFCD00858578 <a href="#">[3]</a>
Physicochemical Property	Value
Purity	≥97% <a href="#">[3]</a>
Topological Polar Surface Area (TPSA)	17.07 Å <sup>2</sup> <a href="#">[3]</a>
LogP	3.4763 <a href="#">[3]</a>
Hydrogen Bond Donors	0 <a href="#">[3]</a>
Hydrogen Bond Acceptors	2 <a href="#">[3]</a>
Rotatable Bonds	1 <a href="#">[3]</a>

## Hazard Identification and GHS Classification

This chemical is classified as hazardous. All personnel must be fully aware of the potential risks before handling. The Globally Harmonized System (GHS) classification is summarized below.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed <a href="#">[1]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation <a href="#">[1]</a>
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation <a href="#">[1]</a> <a href="#">[4]</a>
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation <a href="#">[1]</a>

#### GHS Label Elements:

- Pictogram: Irritant (Exclamation Mark)[\[1\]](#)
- Signal Word: Warning[\[1\]](#)

## Safe Handling, Storage, and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when working with this compound.

## Engineering Controls and Handling

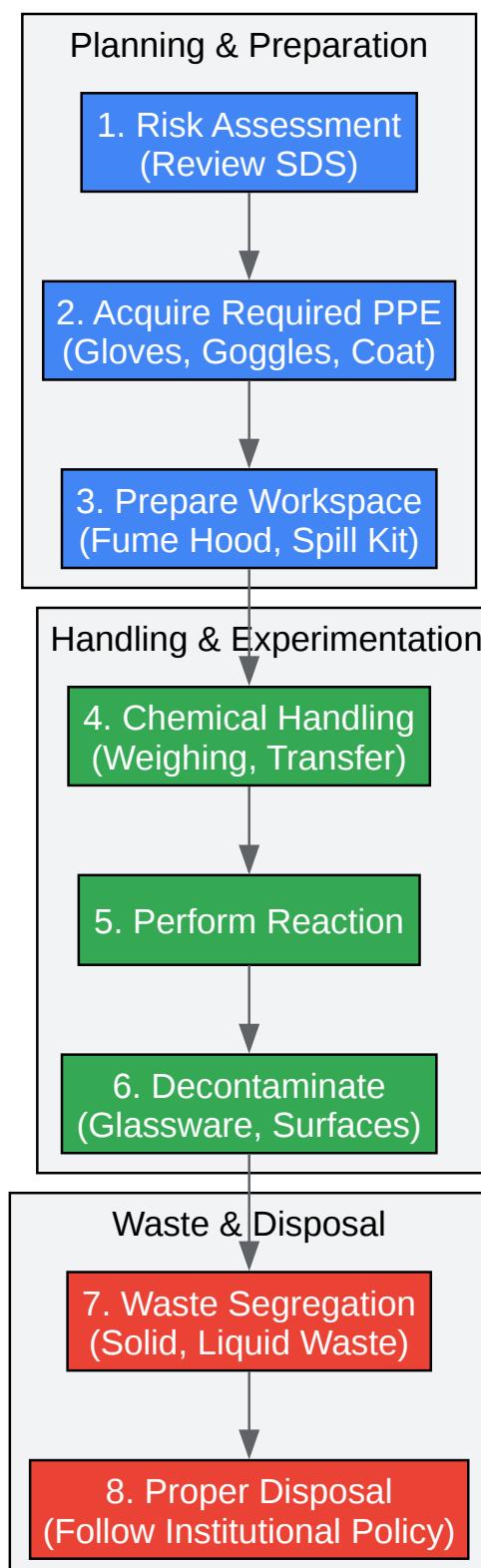
- Work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)
- Use non-sparking tools to prevent ignition sources.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Prevent fire caused by electrostatic discharge.[\[2\]](#)
- Emergency exits and risk-elimination areas should be clearly designated and accessible.[\[2\]](#)

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2] A face shield is recommended for larger quantities or when splashing is possible.[4]
- Skin Protection: Handle with chemical-impermeable gloves (inspected prior to use). Wear a lab coat or a complete suit protecting against chemicals.[2][4]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., type P95 or P1).[2][4]

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Recommended storage temperature is 4°C, under a nitrogen atmosphere.[3]
- Keep away from incompatible materials and foodstuff containers.[2]



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*Hazard Mitigation Workflow*

## Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of exposure or a spill.

Exposure Route	First-Aid Measure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor. <a href="#">[2]</a>
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[2][4]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[2]</a>

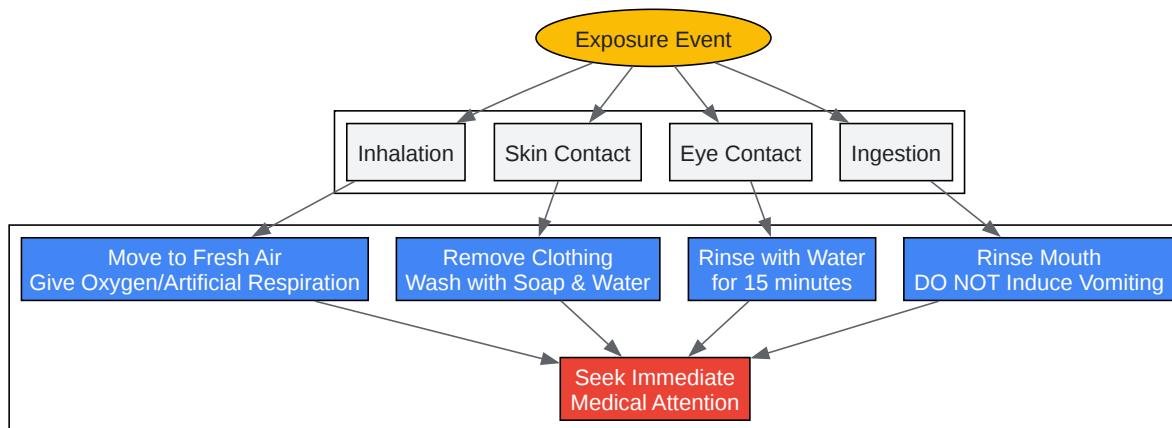
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.[\[2\]](#)

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate PPE to avoid contact with skin, eyes, and clothing and to prevent inhalation of dust.[\[2\]](#)

- Environmental Precautions: Prevent further leakage if it is safe to do so. Do not allow the chemical to enter drains.[2]
- Containment and Cleanup: Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal. Avoid creating dust.[2]



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*First Aid Response Decision Tree*

## Experimental Protocols

### Standard Operating Procedure for Safe Handling

This protocol outlines the essential steps for safely handling **5-Bromobenzo[b]thiophene-3-carbaldehyde** powder in a laboratory setting.

- Preparation:
  - Verify that a chemical fume hood is certified and functioning correctly.
  - Ensure a compatible spill kit and appropriate fire extinguisher are readily available.

- Don the required PPE: safety goggles, a lab coat, and chemical-resistant gloves.
- Prepare all necessary glassware and reagents within the fume hood to minimize movement of the hazardous material.
- Weighing and Transfer:
  - Tare a suitable container on a balance located within the fume hood or in a contained, ventilated area.
  - Carefully transfer the required amount of the solid compound using a spatula, avoiding dust generation.
  - If transferring to a reaction vessel, use a powder funnel.
  - Close the primary container tightly immediately after use.
- Reaction Setup and Execution:
  - Add solvents and reagents slowly to the vessel containing the compound to avoid splashing.
  - Perform the reaction within the fume hood, ensuring the sash is kept at the lowest practical height.
  - Continuously monitor the reaction for any unexpected changes.
- Post-Experiment Cleanup:
  - Quench the reaction safely according to established laboratory procedures.
  - Clean all contaminated glassware within the fume hood.
  - Wipe down the work surface with an appropriate decontaminating solution.
  - Collect all waste in a clearly labeled, sealed hazardous waste container.
- Personal Decontamination:

- Carefully remove gloves, avoiding contact with the outer surface, and dispose of them in the designated waste stream.
- Wash hands thoroughly with soap and water.

## Representative Synthesis Protocol

Disclaimer: No specific experimental protocol for the synthesis of **5-Bromobenzo[b]thiophene-3-carbaldehyde** was found in the provided search results. The following is a general, representative procedure based on the synthesis of structurally similar thiophene aldehydes, such as the formylation of a bromo-thiophene precursor via a lithium-halogen exchange.<sup>[5]</sup> This protocol is for illustrative purposes and requires optimization by qualified personnel.

- Reaction Setup:
  - Take a dry, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a nitrogen inlet, and a rubber septum.
  - Under a nitrogen atmosphere, dissolve the precursor, 5-bromobenzo[b]thiophene, in anhydrous tetrahydrofuran (THF).
  - Cool the solution to -78 °C using a dry ice/acetone bath.
- Lithiation:
  - Slowly add n-butyllithium (n-BuLi) (e.g., 1.1 equivalents) dropwise to the stirred solution, maintaining the temperature at -78 °C.
  - Stir the reaction mixture at this temperature for a specified time (e.g., 30-60 minutes) to allow for the lithium-halogen exchange to complete.
- Formylation:
  - Slowly add anhydrous N,N-dimethylformamide (DMF) (e.g., 3 equivalents) dropwise to the reaction mixture, ensuring the temperature remains at -78 °C.

- After the addition is complete, allow the reaction to stir at -78 °C for a period (e.g., 30 minutes) before gradually warming to room temperature. Let it stir for several hours (e.g., 16-18 hours).
- Workup and Purification:
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride (NH<sub>4</sub>Cl).
  - Extract the product with an organic solvent such as ethyl acetate.
  - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate the solvent under reduced pressure.
  - Purify the crude product by flash column chromatography on silica gel to yield the final compound.

## Stability, Reactivity, and Disposal

- Reactivity: The available data sheets indicate no specific data on reactivity, chemical stability, or hazardous reactions.<sup>[2]</sup> However, as an aldehyde, it is expected to participate in reactions such as condensation, oxidation to the corresponding carboxylic acid, and cyclization.<sup>[6]</sup>
- Disposal: All waste materials containing this compound must be treated as hazardous waste. Dispose of the material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains or waterways.<sup>[2]</sup>

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